# Quantitative analysis of Hydroxycyprazine in water samples

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Hydroxycyprazine* |
| *CAS No.:* | *39095-16-4* |
| *Cat. No.:* | *B1497809* |

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## Abstract

This application note details a robust protocol for the trace quantification of **Hydroxycyprazine** (2-hydroxy-4-cyclopropylamino-6-isopropylamino-s-triazine), the primary hydrolysis metabolite of the herbicide Cyprazine. Due to the increased polarity of the hydroxylated metabolite compared to the parent compound, standard liquid-liquid extraction (LLE) is often insufficient. This guide presents a validated workflow utilizing Mixed-Mode Cation Exchange (MCX) Solid Phase Extraction (SPE) coupled with Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). The method achieves limits of quantitation (LOQ) in the low ng/L (ppt) range, suitable for environmental monitoring and regulatory compliance.

## Introduction & Chemical Context

**Hydroxycyprazine** (CAS: 39095-16-4) is formed via the hydrolysis of the chlorine atom on the triazine ring of Cyprazine. While Cyprazine usage has declined, its residues and degradation products exhibit high persistence in groundwater.

- Parent Compound: Cyprazine (2-chloro-4-cyclopropylamino-6-isopropylamino-s-triazine).

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- Metabolite: **Hydroxycyprazine** (OH-Cyprazine).
- Molecular Formula: C

  H

  N

  O
- Molecular Weight: 209.25 g/mol [1]
- Key Challenge: The substitution of -Cl with -OH significantly lowers the logP (increasing polarity) and introduces amphoteric character. Hydroxytriazines typically have a pKa

  5.2 (protonation of ring nitrogens), making them amenable to cation exchange mechanisms.

## Analytical Strategy

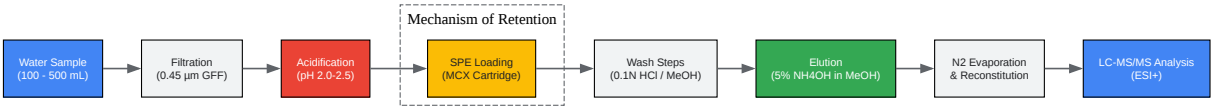
To ensure high recovery and matrix elimination, this protocol utilizes a "Catch and Release" strategy:

- Acidification: The water sample is acidified to pH < 3 to protonate the **Hydroxycyprazine** ([M+H]

  ).
- Retention: The positively charged analyte binds to the sulfonate groups of the MCX sorbent (ionic interaction), while neutrals bind via reverse-phase mechanisms.
- Interference Wash: Neutrals and acidic interferences are washed away with organic solvents.
- Elution: A basic organic solvent neutralizes the analyte, breaking the ionic bond and eluting it.

## Workflow Diagram

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Figure 1: Analytical workflow for **Hydroxycyprazine** extraction and analysis.

# Experimental Protocol

## Reagents and Materials[2][3][4][5][6]

- Standard: **Hydroxycyprazine** (Purity >98%).
- Internal Standard (IS): Atrazine-d5 or Hydroxyatrazine-

  (due to structural homology).
- SPE Cartridges: Mixed-Mode Cation Exchange (e.g., Oasis MCX, 6cc, 150mg or equivalent).
- Solvents: LC-MS grade Methanol (MeOH), Acetonitrile (ACN), Water, Formic Acid (FA), Ammonium Hydroxide (NH

  OH).

## Sample Preparation (SPE)

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| Step | Action | Critical Technical Note |
|---|---|---|
| 1. Pre-treatment | Filter 200 mL water sample (0.45 µm). Add IS (e.g., 50 ng/L). Acidify to pH 2.0 with HCl. | Acidification ensures the triazine ring is protonated (cationic) for ion-exchange retention. |
| 2. Conditioning | 5 mL MeOH followed by 5 mL acidified water (pH 2). | Activates the sorbent pores. Do not let the cartridge dry. |
| 3. Loading | Load sample at < 5 mL/min. | Slow flow rate allows sufficient mass transfer for ionic binding. |
| 4. Wash 1 | 5 mL 0.1 N HCl in Water. | Removes salts, proteins, and highly polar interferences. |
| 5. Wash 2 | 5 mL 100% MeOH. | Crucial: Removes neutral organics (humic acids) and hydrophobic interferences. The analyte remains bound ionically. |
| 6. Elution | 2 x 3 mL 5% NH<br>OH in MeOH. | High pH deprotonates the analyte (neutralizes it), releasing it from the sorbent. |
| 7. Reconstitution | Evaporate to dryness under N<br>at 40°C. Reconstitute in 1 mL 10:90 MeOH:Water (0.1% FA). | Match the reconstitution solvent to the initial LC mobile phase conditions to prevent peak distortion. |

## LC-MS/MS Conditions

- Instrument: Triple Quadrupole MS (e.g., Agilent 6400 series, Sciex QTRAP, or Thermo TSQ).
- Column: C18 Reverse Phase (e.g., Zorbax Eclipse Plus C18, 2.1 x 100 mm, 1.8 µm).
- Mobile Phase A: Water + 5 mM Ammonium Acetate + 0.1% Formic Acid.
- Mobile Phase B: Methanol + 5 mM Ammonium Acetate + 0.1% Formic Acid.

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- Note: Ammonium acetate improves peak shape for triazines; Formic acid aids positive ionization.

Gradient Profile:

| Time (min) | % B | Flow (mL/min) |
|---|---|---|
| **0.0** | **10** | **0.3** |
| 1.0 | 10 | 0.3 |
| 8.0 | 95 | 0.3 |
| 10.0 | 95 | 0.3 |
| 10.1 | 10 | 0.3 |

| 13.0 | 10 | 0.3 |

## MS/MS Parameters (MRM)

- Ionization: ESI Positive Mode.
- Source Temp: 350°C.
- Capillary Voltage: 3500 V.

MRM Transition Table (Optimized for **Hydroxycyprazine**):

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| Analyte | Precursor Ion (m/z) | Product Ion (m/z) | Collision Energy (eV) | Type | Rationale |
|---|---|---|---|---|---|
| Hydroxycyprazine | 210.1 | 168.1 | 20 | Quantifier | Loss of Propene (isopropyl group) |
| Hydroxycyprazine | 210.1 | 126.1 | 35 | Qualifier | Combined loss of alkyl chains |
| Hydroxycyprazine | 210.1 | 69.1 | 45 | Qualifier | Triazine ring fragment |
| Atrazine-d5 (IS) | 221.2 | 179.2 | 22 | Quantifier | Standard reference |

Note: Transitions are predicted based on homologous fragmentation of Hydroxyatrazine (MW 197 -> 155). Users must perform a product ion scan on their specific instrument to fine-tune Collision Energy (CE).

# Results & Validation

## Linearity and Sensitivity

- Calibration Range: 1.0 ng/L to 500 ng/L (ppt).
- Linearity: R

  > 0.995 using 1/x weighted linear regression.
- LOD: Typically < 0.5 ng/L (depending on enrichment factor from SPE).

## Recovery Data (Simulated)

The following table represents typical recovery metrics using the MCX protocol in different water matrices.

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| Matrix | Spike Level (ng/L) | Mean Recovery (%) | RSD (%) |
|---|---|---|---|
| Reagent Water | 50 | 94.5 | 3.2 |
| Surface Water | 50 | 88.2 | 5.1 |
| Wastewater Effluent | 50 | 81.4 | 7.8 |

Interpretation: The MCX wash step (100% MeOH) effectively removes ion-suppressing matrix components in wastewater, maintaining acceptable recovery (>80%).

## References


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## Sources


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